

Initial In Vitro Characterization of PVZB1194: A Technical Guide

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Compound of Interest

Compound Name: PVZB1194

Cat. No.: B560447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the initial in vitro characterization of the novel kinase inhibitor, **PVZB1194**. The data and protocols presented herein are intended to serve as a foundational resource for researchers engaged in the evaluation and development of this compound.

Executive Summary

PVZB1194 is a potent and selective small molecule inhibitor of MEK1, a key component of the mitogen-activated protein kinase (MAPK) signaling pathway.^{[1][2]} Dysregulation of this pathway is implicated in various human cancers, making it a critical target for therapeutic intervention.^[3] This document summarizes the primary biochemical and cell-based assays conducted to ascertain the potency, selectivity, and cellular effects of **PVZB1194**.

Quantitative Data Summary

The inhibitory activity of **PVZB1194** was assessed in both biochemical and cellular assays. The key quantitative metrics are summarized below for clear comparison.

Table 1: Biochemical Potency of **PVZB1194** against MEK1 Kinase

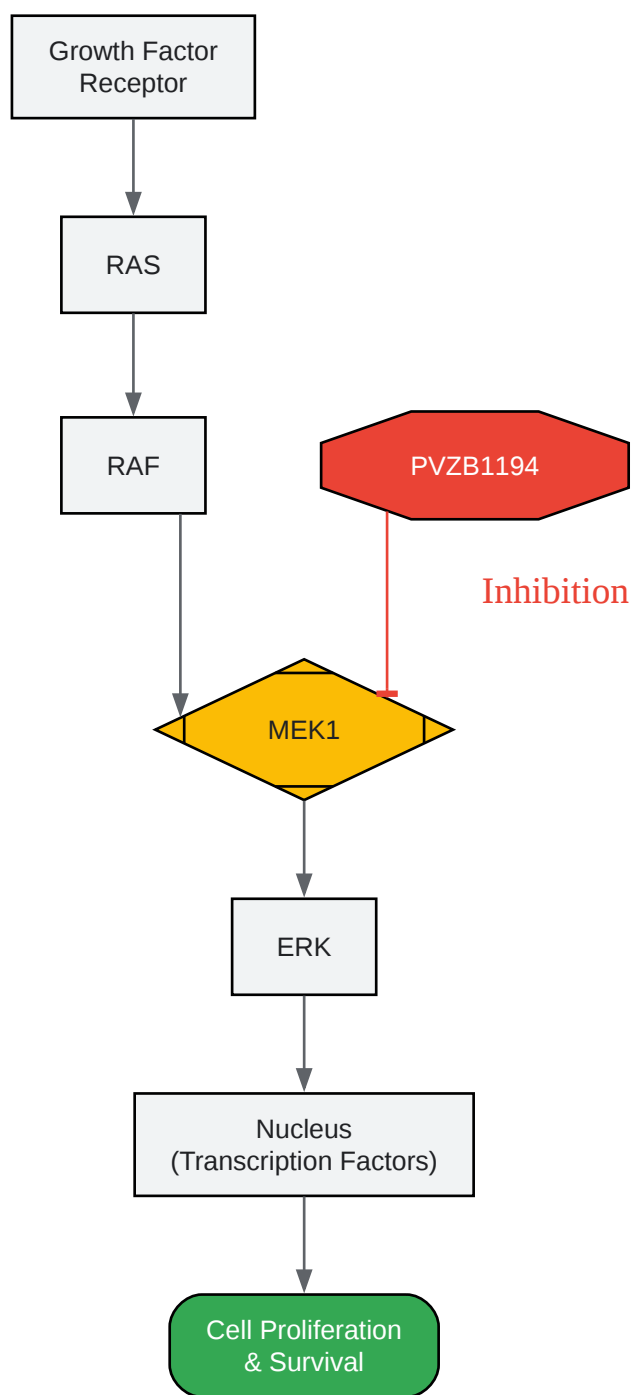
Compound	Target	Assay Type	IC ₅₀ (nM)
PVZB1194	MEK1	Radiometric	15.2
Control	MEK1	Radiometric	250.6

Table 2: Cellular Activity of **PVZB1194** in A-375 Melanoma Cell Line

Compound	Assay Type	Endpoint	CC ₅₀ (nM)
PVZB1194	Cell Viability (MTT)	Metabolic Activity	75.8
Control	Cell Viability (MTT)	Metabolic Activity	>10,000

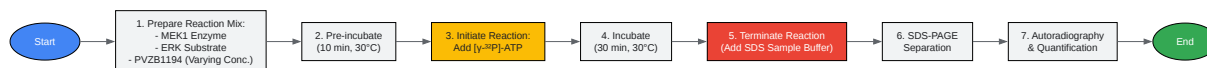
Signaling Pathway and Experimental Visualizations

To elucidate the mechanism of action and experimental designs, the following diagrams have been generated.



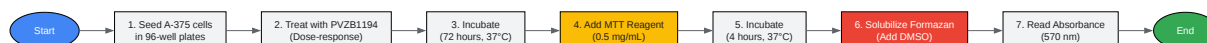
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Figure 1. MAPK signaling pathway showing the inhibitory action of **PVZB1194** on MEK1.



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Figure 2. Experimental workflow for the in vitro radiometric kinase assay.



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References

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